

An In-depth Technical Guide to 2-Nitroethanol: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Nitroethanol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Nitroethanol** (CAS No. 625-48-9), a versatile bifunctional organic compound. It details the compound's molecular structure, physicochemical properties, and established synthesis protocols, with a focus on the Henry reaction. Furthermore, this document explores its applications in organic synthesis, particularly as a precursor to valuable intermediates in the pharmaceutical industry, and its role as a crosslinking agent. Safety and handling protocols are also addressed to ensure its proper use in a laboratory and industrial setting.

Introduction

2-Nitroethanol is an organic compound characterized by the presence of both a hydroxyl (-OH) and a nitro (-NO₂) functional group on adjacent carbon atoms.^[1] This unique structure imparts a distinct reactivity, making it a valuable intermediate in various synthetic pathways. Its primary utility lies in its role as a precursor for the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^[1] This guide aims to provide a detailed technical resource for professionals engaged in research and development who may utilize **2-Nitroethanol** in their work.

Molecular Structure and Identification

The molecular structure of **2-Nitroethanol** consists of a two-carbon chain where one carbon is bonded to a hydroxyl group and the adjacent carbon is attached to a nitro functional group.[1]

Table 1: Compound Identification

Identifier	Value
CAS Number	625-48-9[2][3][4]
Molecular Formula	C2H5NO3[2][5][6]
Linear Formula	NO2CH2CH2OH[3][4]
IUPAC Name	2-nitroethanol[6]
Synonyms	β-Nitroethanol, 2-nitro-1-ethanol, β-Nitroethyl alcohol[7]
SMILES	C(CO)--INVALID-LINK--[O-][4]
InChI Key	KIPMDPDAFINLIV-UHFFFAOYSA-N[4]

Physicochemical Properties

2-Nitroethanol is a colorless to pale yellow, viscous liquid at room temperature with a faint, pungent odor.[1] It exhibits moderate solubility in water and is miscible with many common organic solvents.[1]

Table 2: Physicochemical Data of **2-Nitroethanol**

Property	Value	Reference
Molecular Weight	91.07 g/mol	[2][3][4][5]
Appearance	Clear yellow to dark brown-red liquid	[5][6][8]
Melting Point	-80 °C (-112 °F)	[2][5][6][9]
Boiling Point	194 °C at 765 mmHg	[2][5][9]
Density	1.27 g/mL at 25 °C	[2][9]
Refractive Index (n _{20/D})	1.445	[9]
Flash Point	> 113 °C (> 235 °F)	[5][9]
Water Solubility	Moderately soluble	[1]

Synthesis of 2-Nitroethanol

The most common and efficient method for the synthesis of **2-Nitroethanol** is the Henry reaction, also known as the nitroaldol reaction.[10][11] This reaction involves the base-catalyzed condensation of nitromethane with formaldehyde.[10][11]

Experimental Protocol: Henry Reaction for 2-Nitroethanol Synthesis

The following protocol is adapted from a well-established procedure.[12]

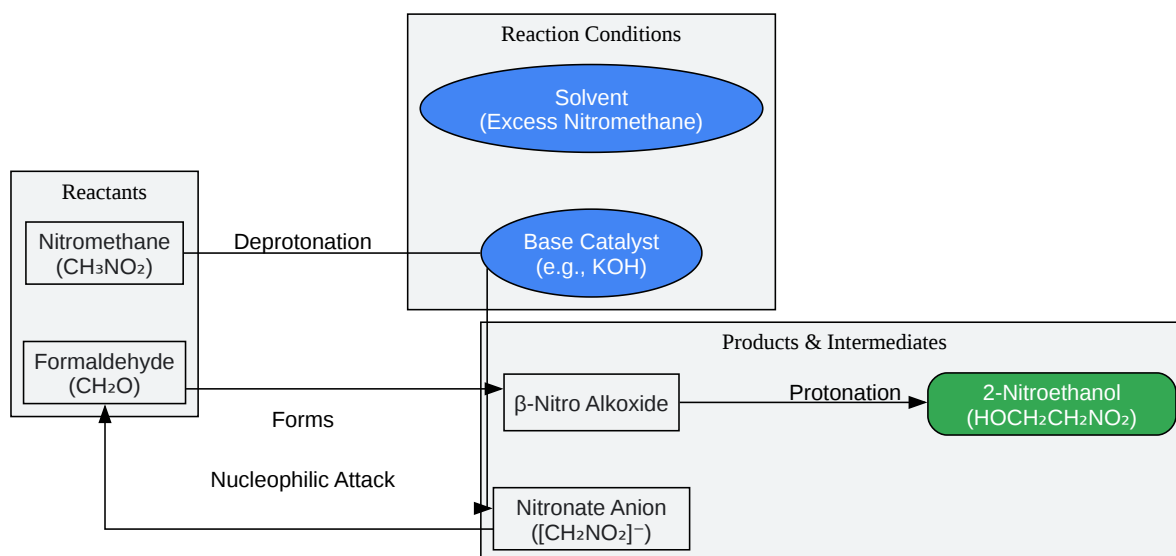
Materials:

- Nitromethane
- Paraformaldehyde
- Methanolic potassium hydroxide (3N)
- Concentrated sulfuric acid
- Diphenyl ether

- Petroleum ether or hexane

Procedure:

- A suspension of paraformaldehyde in a large excess of freshly distilled nitromethane is prepared in a three-necked, round-bottomed flask equipped with a mechanical stirrer and a thermometer.[\[12\]](#)
- The suspension is stirred vigorously, and 3N methanolic potassium hydroxide solution is added dropwise until the paraformaldehyde begins to dissolve (apparent pH of 7-8).[\[12\]](#)
- The temperature of the solution will rise and should be monitored. Stirring is continued for one hour after the addition of the alkaline solution is complete.[\[12\]](#)
- The added alkali is then neutralized by the dropwise addition of concentrated sulfuric acid until an apparent pH of about 4 is reached. The solution is stirred for another hour.[\[12\]](#)
- The precipitated potassium sulfate is removed by filtration.
- The excess nitromethane is removed from the filtrate by distillation under reduced pressure.[\[12\]](#)
- The residue is transferred to a flask containing an equal weight of diphenyl ether for purification via vacuum distillation.[\[12\]](#)
- The main fraction, a two-phase distillate of **2-Nitroethanol** and diphenyl ether, is collected.[\[12\]](#)
- The lower layer of crude **2-Nitroethanol** is separated and extracted with an equal volume of petroleum ether or hexane to remove residual diphenyl ether.[\[12\]](#)
- The lower layer of purified **2-Nitroethanol** is drawn off. The product may turn light yellow upon standing.[\[12\]](#)



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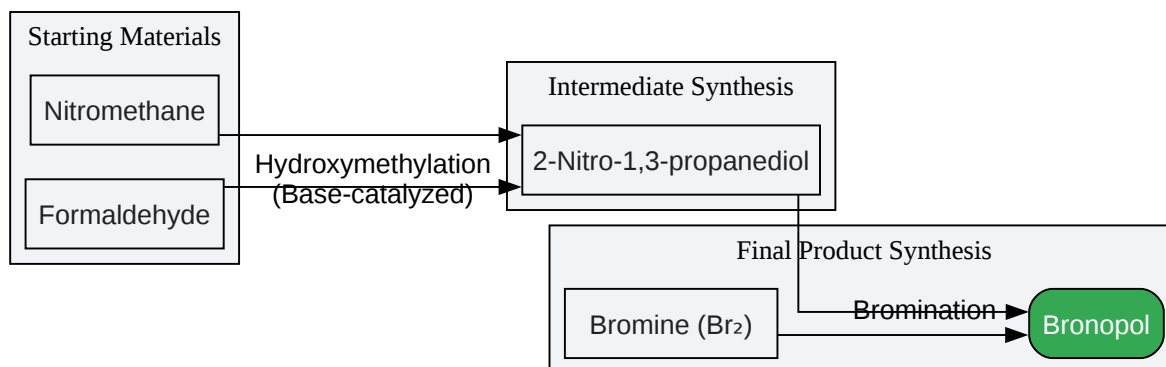
Caption: The Henry Reaction Mechanism for **2-Nitroethanol** Synthesis.

Applications in Drug Development and Research

2-Nitroethanol serves as a crucial building block in the synthesis of various compounds with significant biological activity.

Precursor to Bronopol

2-Nitroethanol is an intermediate in the synthesis of Bronopol (2-bromo-2-nitro-1,3-propanediol), a widely used antimicrobial agent in pharmaceuticals and cosmetics.^[13] The synthesis involves the hydroxymethylation of nitromethane to form 2-nitro-1,3-propanediol, followed by bromination.^[4]



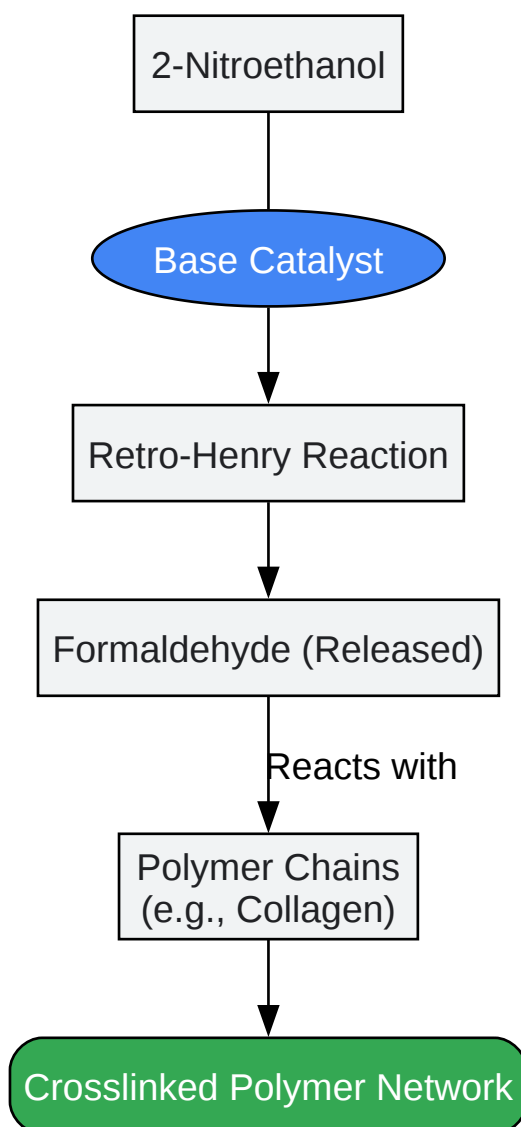
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Caption: Synthetic Pathway from Nitromethane to Bronopol.

Role as a Crosslinking Agent

β -nitroalcohols, including **2-Nitroethanol**, have been investigated as effective crosslinking agents for collagenous tissues, which is relevant for treatments of conditions like keratoconus.

[14] The proposed mechanism involves a base-catalyzed retro-Henry reaction, leading to the release of formaldehyde, which then acts as the crosslinking agent.[14]



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Caption: Mechanism of **2-Nitroethanol** as a Crosslinking Agent.

Intermediate in the Synthesis of Aliskiren Precursors

2-Nitroethanol is a precursor to nitroethene, a highly reactive intermediate. Nitroethene is utilized in the synthesis of more complex molecules, such as intermediates for the antihypertensive drug Aliskiren.^[1] For instance, nitroethene can react with isovaleric aldehyde in an organo-catalytic reaction to form 2(R)-isopropyl-4-nitro-1-aldehyde, a key chiral building block.^[1]

Safety and Handling

2-Nitroethanol is considered moderately toxic upon ingestion, inhalation, or dermal contact.[1]
It is a skin and eye irritant and may cause respiratory irritation.[1][5]

Table 3: Hazard and Safety Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation[3]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray[15]
H319: Causes serious eye irritation[3]	P264: Wash skin thoroughly after handling[15]
H335: May cause respiratory irritation[3]	P271: Use only outdoors or in a well-ventilated area[15]
P280: Wear protective gloves/protective clothing/eye protection/face protection[15]	
P302+P352: IF ON SKIN: Wash with plenty of water[15]	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[15]	

Handling and Storage:

- Store in a cool, well-ventilated area in tightly sealed containers.[1]
- Keep away from strong oxidizing agents, strong bases, acid chlorides, acid anhydrides, combustible materials, and heat sources.[1][5]
- It has been reported to explode under vacuum distillation, potentially due to the presence of peroxides or alkali.[5][6]

Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves, safety goggles or a face shield, and a lab coat. [16]
- Use in a well-ventilated area or with a fume hood to avoid inhalation of vapors.[16]

Conclusion

2-Nitroethanol is a chemical intermediate with significant utility in organic synthesis, particularly in the pharmaceutical and specialty chemical industries. Its synthesis via the Henry reaction is well-established, and its reactivity allows for the creation of a variety of valuable downstream products. A thorough understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in research and development.

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